

# What are the physical properties of N-(3-Amino-4-methoxyphenyl)acetamide?

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## Compound of Interest

Compound Name:	<i>N-(3-Amino-4-methoxyphenyl)acetamide</i>
Cat. No.:	B160866

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An In-depth Technical Guide on the Physical Properties of **N-(3-Amino-4-methoxyphenyl)acetamide**

This technical guide provides a comprehensive overview of the known physical and chemical properties of **N-(3-Amino-4-methoxyphenyl)acetamide** (CAS No: 6375-47-9). The information is curated for researchers, scientists, and professionals in drug development and fine chemical synthesis. This document includes a summary of quantitative data, detailed experimental protocols for property determination, and a visualization of a common synthesis workflow.

## Physical and Chemical Properties

**N-(3-Amino-4-methoxyphenyl)acetamide** is an aromatic amine and acetamide derivative. Its physical properties have been reported across various sources, with some variations noted. A summary of these properties is presented below.

Property	Value	Source(s)
Molecular Formula	C <sub>9</sub> H <sub>12</sub> N <sub>2</sub> O <sub>2</sub>	[1][2]
Molecular Weight	180.20 g/mol	[1][2][3]
Appearance	White to Gray to Brown powder/crystal	[2]
Melting Point	108-109 °C	[1][2]
Boiling Point	313.03 °C (rough estimate) to 607.2 °C at 760 mmHg	[1][2]
Density	1.2 ± 0.1 g/cm <sup>3</sup>	[1]
Flash Point	199.2 ± 25.9 °C	[1]
Solubility	Soluble in Methanol	[2]
pKa (Predicted)	14.23 ± 0.70	[2]
Refractive Index	1.608	[1]

## Experimental Protocols

While specific experimental reports for the characterization of **N-(3-Amino-4-methoxyphenyl)acetamide** are not detailed in publicly available literature, the following standard methodologies are applicable for determining the key physicochemical properties of aromatic amide compounds.[\[4\]](#)

### Melting Point Determination

The melting point is a crucial indicator of a solid crystalline substance's purity.

- Apparatus: Calibrated digital melting point apparatus, capillary tubes.
- Sample Preparation: A small quantity of the purified, dry compound is finely powdered. This powder is then packed into a capillary tube to a height of 2-3 mm.[\[4\]](#)
- Procedure:

- The capillary tube containing the sample is placed into the heating block of the apparatus.
- The temperature is increased rapidly to about 15-20 °C below the expected melting point.
- The heating rate is then reduced to a steady 1-2 °C per minute to allow for thermal equilibrium.
- The temperature range is recorded from the point at which the first drop of liquid appears to the point at which the entire sample has melted into a clear liquid.

## Boiling Point Determination (Micro Method)

The boiling point is a key physical constant for a liquid. For high-boiling-point solids like this compound, determination is often performed under reduced pressure, but this micro method is suitable for small quantities.

- Apparatus: Thiele tube or similar micro boiling point apparatus, small test tube, capillary tube (sealed at one end), thermometer, heating bath (e.g., silicone oil).[\[4\]](#)
- Procedure:
  - A small amount of the substance is placed in the small test tube.
  - A capillary tube, sealed at one end, is inverted and placed inside the test tube with the open end down.
  - The test tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.
  - The assembly is heated in the Thiele tube. As the temperature rises, air trapped in the capillary tube will bubble out.
  - Heating is continued until a steady stream of bubbles emerges from the capillary.
  - The heat source is removed, and the liquid is allowed to cool.
  - The boiling point is the temperature at which the liquid just begins to enter the capillary tube.

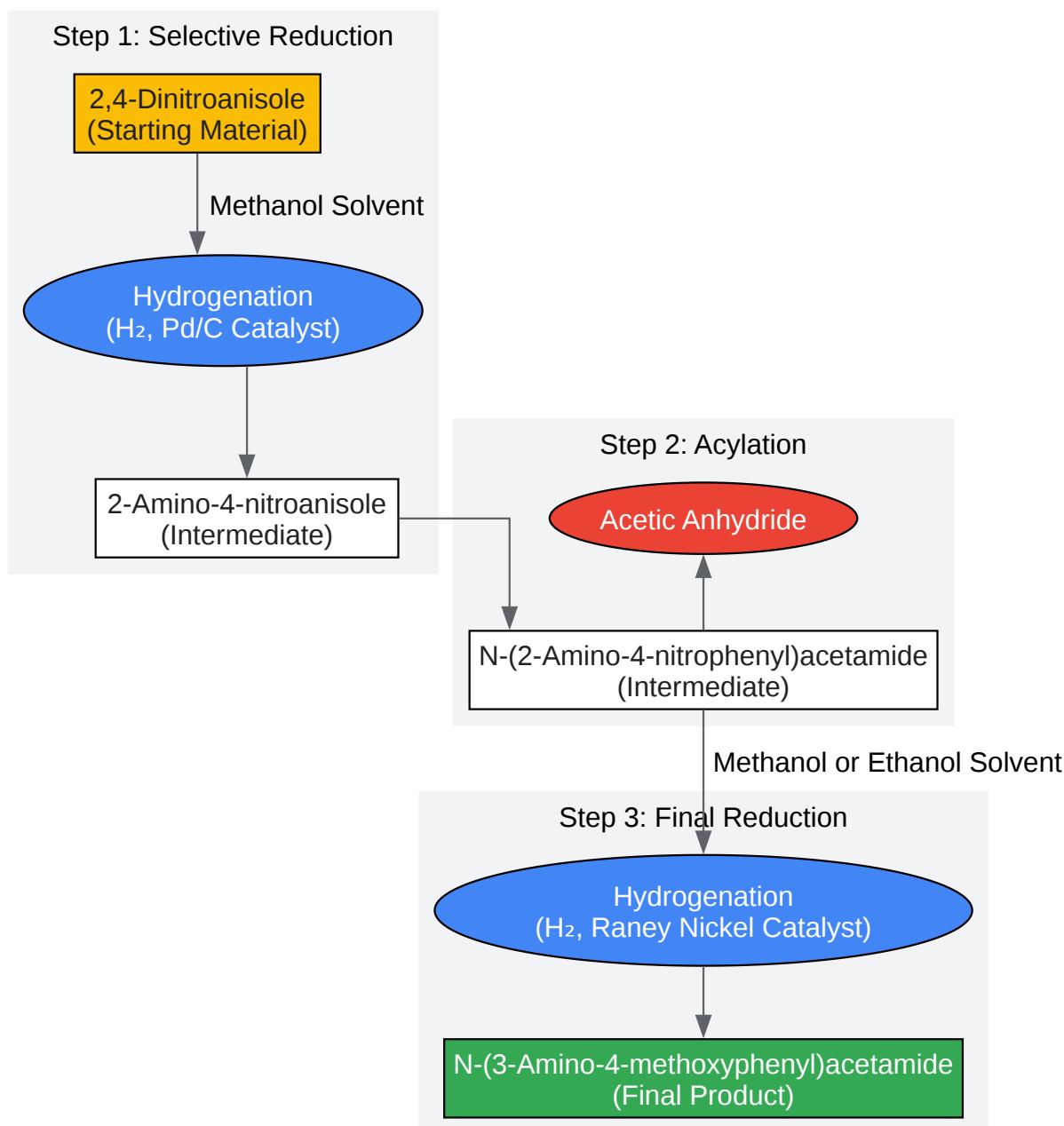
## pKa Determination (Potentiometric Titration)

This method is used to determine the acid dissociation constant (pKa) of the amino group.

- Apparatus: Calibrated pH meter, burette, beaker, magnetic stirrer.
- Methodology:
  - Solution Preparation: A precise concentration of the compound is dissolved in a suitable solvent, typically a water-methanol mixture.[4]
  - Titration: The solution is titrated against a standardized solution of a strong acid, such as Hydrochloric Acid (HCl), added in small, known increments from the burette.[4]
  - pH Measurement: The pH of the solution is recorded after each addition of the titrant, allowing the solution to stabilize before each reading.[4]
  - Data Analysis: A titration curve is generated by plotting the measured pH against the volume of titrant added. The pKa is determined from the pH at the half-equivalence point of the curve.

## Logical Workflow: Chemical Synthesis

**N-(3-Amino-4-methoxyphenyl)acetamide** is a key intermediate in the synthesis of various disperse dyes.[2][5] A common and efficient synthesis route involves a multi-step process starting from 2,4-dinitroanisole. This workflow illustrates the sequential chemical transformations required to produce the target compound with high purity and yield.[2]

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Caption: Synthesis workflow for **N-(3-Amino-4-methoxyphenyl)acetamide**.

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